

Application Notes and Protocols for Creating a Sodium-Selective Membrane with ETH2120

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Compound of Interest

Compound Name: Sodium ionophore III

Cat. No.: B1682789

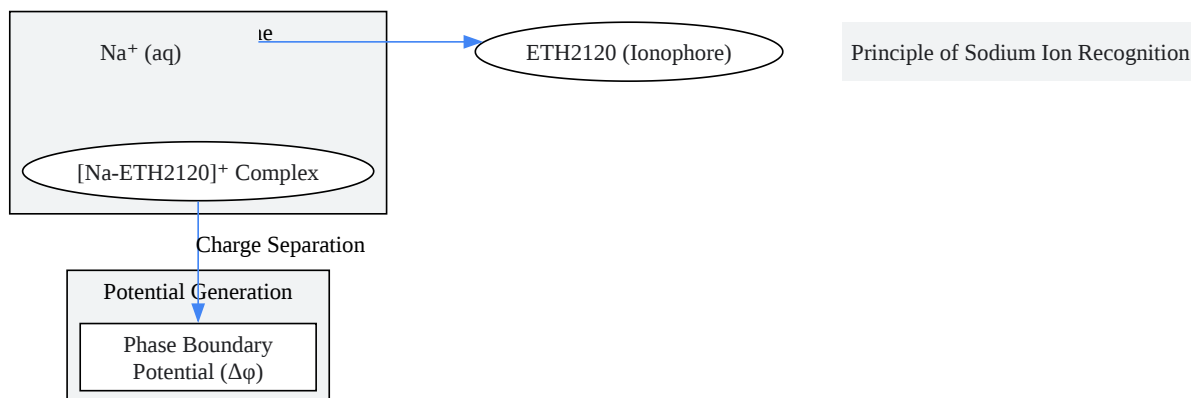
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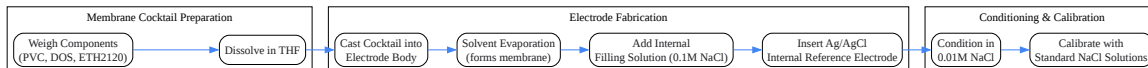
These application notes provide a detailed guide for the preparation and characterization of a sodium-selective membrane incorporating the ionophore ETH2120. The protocols outlined below are intended to serve as a comprehensive resource for researchers developing sodium-selective electrodes (ISEs) for various applications, including biological fluid analysis and drug development assays.

Principle of Operation

The sodium-selective membrane functions based on the principle of potentiometry. The core component, ETH2120, is a neutral carrier ionophore that selectively binds sodium ions (Na^+). This ionophore is immobilized within a polyvinyl chloride (PVC) matrix. When the membrane is in contact with a sample solution containing sodium ions, a selective complexation of Na^+ by ETH2120 occurs at the membrane-solution interface. This selective binding creates a phase boundary potential that is proportional to the logarithm of the sodium ion activity in the sample, as described by the Nernst equation.^[1] An ion-selective electrode measures this potential difference against a reference electrode, allowing for the quantification of sodium concentration.



Experimental Workflow for Electrode Fabrication



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References

- 1. medkoo.com [medkoo.com]
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